

An In-depth Technical Guide to the Chemical and Physical Properties of Tripalmitolein

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Compound of Interest

Compound Name: Tripalmitolein

Cat. No.: B1241343

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Introduction

Tripalmitolein is a triglyceride, an ester derived from glycerol and three units of palmitoleic acid. As a component of various animal and vegetable fats, it is of significant interest in the fields of biochemistry, nutrition, and pharmaceutical sciences. This technical guide provides a comprehensive overview of the chemical and physical properties of **tripalmitolein**, detailed experimental protocols for their determination, and an exploration of its potential role in cellular signaling pathways.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **tripalmitolein** are summarized in the tables below. These properties are crucial for its handling, formulation, and application in research and development.

Table 1: Chemical Identification of Tripalmitolein

Property	Value
IUPAC Name	2,3-bis[[<i>(9Z)</i> -hexadec-9-enoyl]oxy]propyl (<i>9Z</i>)-hexadec-9-enoate[1]
Synonyms	Glyceryl tripalmitoleate, Palmitoleic acid triglyceride, Triglyceride PoPoPo[1][2]
Molecular Formula	C ₅₁ H ₉₂ O ₆ [1][2][3][4][5]
CAS Number	20246-55-3[1][2][4]

Table 2: Physical Properties of Tripalmitolein

Property	Value
Molecular Weight	801.3 g/mol [1][3][4]
Physical State	Liquid at room temperature[5][6]
Melting Point	Not precisely reported, but it is a liquid at ambient temperatures.
Boiling Point	765.9 ± 50.0 °C at 760 mmHg[4]
Density	0.9 ± 0.1 g/cm ³ [4][7]
Flash Point	289.6 ± 30.2 °C[4]
Refractive Index	1.477[4]
Solubility	Insoluble in water; Soluble in organic solvents[6][8]

Experimental Protocols

Accurate determination of the physicochemical properties of **tripalmitolein** is essential for its application. The following section details standardized experimental protocols for key properties.

Determination of Melting Point (Capillary Method)

Since triglycerides often do not have a sharp melting point, the temperature at which the substance becomes completely clear and liquid is typically reported.

Objective: To determine the melting point of **tripalmitolein** using the capillary tube method.

Materials:

- **Tripalmitolein** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus or a Thiele tube setup
- Calibrated thermometer
- Bunsen burner or heating mantle
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- **Sample Preparation:** Ensure the **tripalmitolein** sample is pure and dry. If necessary, finely grind the sample using a mortar and pestle.
- **Capillary Tube Filling:** Introduce a small amount of the powdered sample into the open end of a capillary tube. Tap the sealed end of the tube gently on a hard surface to pack the sample into the bottom. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:** Place the capillary tube into the heating block of the melting point apparatus.
- **Heating:** Begin heating the apparatus. A rapid heating rate can be used initially to approach the expected melting point. As the temperature nears the expected melting range, reduce the heating rate to 1-2 °C per minute to ensure accurate determination.
- **Observation and Recording:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the onset of melting) and the

temperature at which the entire sample becomes a clear liquid (the clear point). The melting point is reported as this temperature range.

Determination of Solubility

Objective: To quantitatively determine the solubility of **tripalmitolein** in various organic solvents.

Materials:

- **Tripalmitolein**
- A selection of organic solvents (e.g., ethanol, methanol, acetone, chloroform, hexane)
- Vials with screw caps
- Analytical balance
- Shaking incubator or water bath
- Centrifuge
- Micropipettes
- Volumetric flasks
- Analytical instrument for quantification (e.g., GC-FID, HPLC-ELSD)

Procedure:

- **Preparation of Saturated Solutions:** Add an excess amount of **tripalmitolein** to a known volume of the selected solvent in a sealed vial.
- **Equilibration:** Place the vials in a shaking incubator set at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to sediment the undissolved solute.

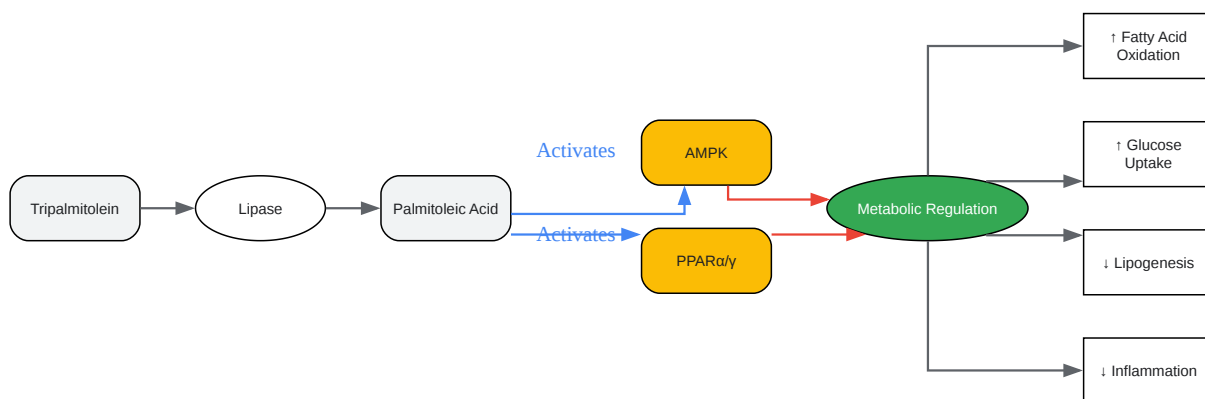
- **Sample Collection:** Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a micropipette.
- **Quantification:** Dilute the collected supernatant to a suitable concentration with the same solvent. Analyze the concentration of **tripalmitolein** in the diluted sample using a calibrated analytical method.
- **Calculation:** Calculate the solubility of **tripalmitolein** in the solvent, typically expressed in g/100 mL or mg/mL.

Potential Biological Activity and Signaling Pathways

While direct and extensive studies on the signaling pathways specifically modulated by **tripalmitolein** are limited, the biological activities of its constituent fatty acid, palmitoleic acid, offer significant insights. Palmitoleic acid has been shown to influence key metabolic signaling pathways, including the AMP-activated protein kinase (AMPK) and peroxisome proliferator-activated receptor (PPAR) pathways.

Conceptual Overview of Tripalmitolein's Influence on Metabolic Signaling

Tripalmitolein, upon enzymatic hydrolysis, releases palmitoleic acid, which can then exert cellular effects. The following diagram illustrates a conceptual workflow of how **tripalmitolein** could influence cellular metabolism through the AMPK and PPAR signaling cascades.

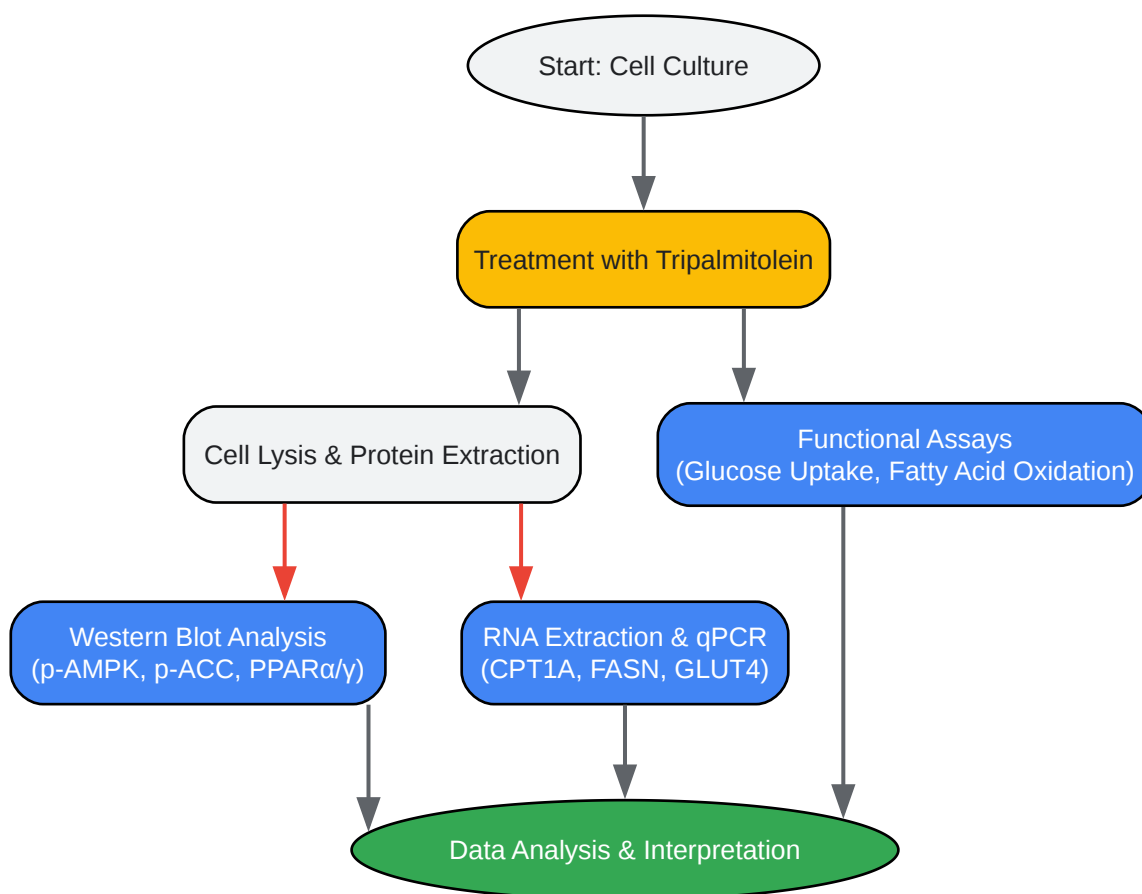


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Conceptual pathway of **Tripalmitolein**'s metabolic influence.

Experimental Workflow for Investigating Signaling Effects

To elucidate the specific effects of **tripalmitolein** on cellular signaling, a structured experimental approach is necessary.



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